An In-depth Technical Guide to 9-Ethynylphenanthrene: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name:	*9-Ethynylphenanthrene*
CAS No.:	*32870-98-7*
Cat. No.:	*B1202259*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **9-Ethynylphenanthrene**, a polycyclic aromatic hydrocarbon derivative of significant interest in organic synthesis, materials science, and medicinal chemistry. Its rigid, planar phenanthrene core combined with the reactive ethynyl group makes it a versatile building block for advanced functional materials and complex organic molecules.

Chemical Structure and IUPAC Nomenclature

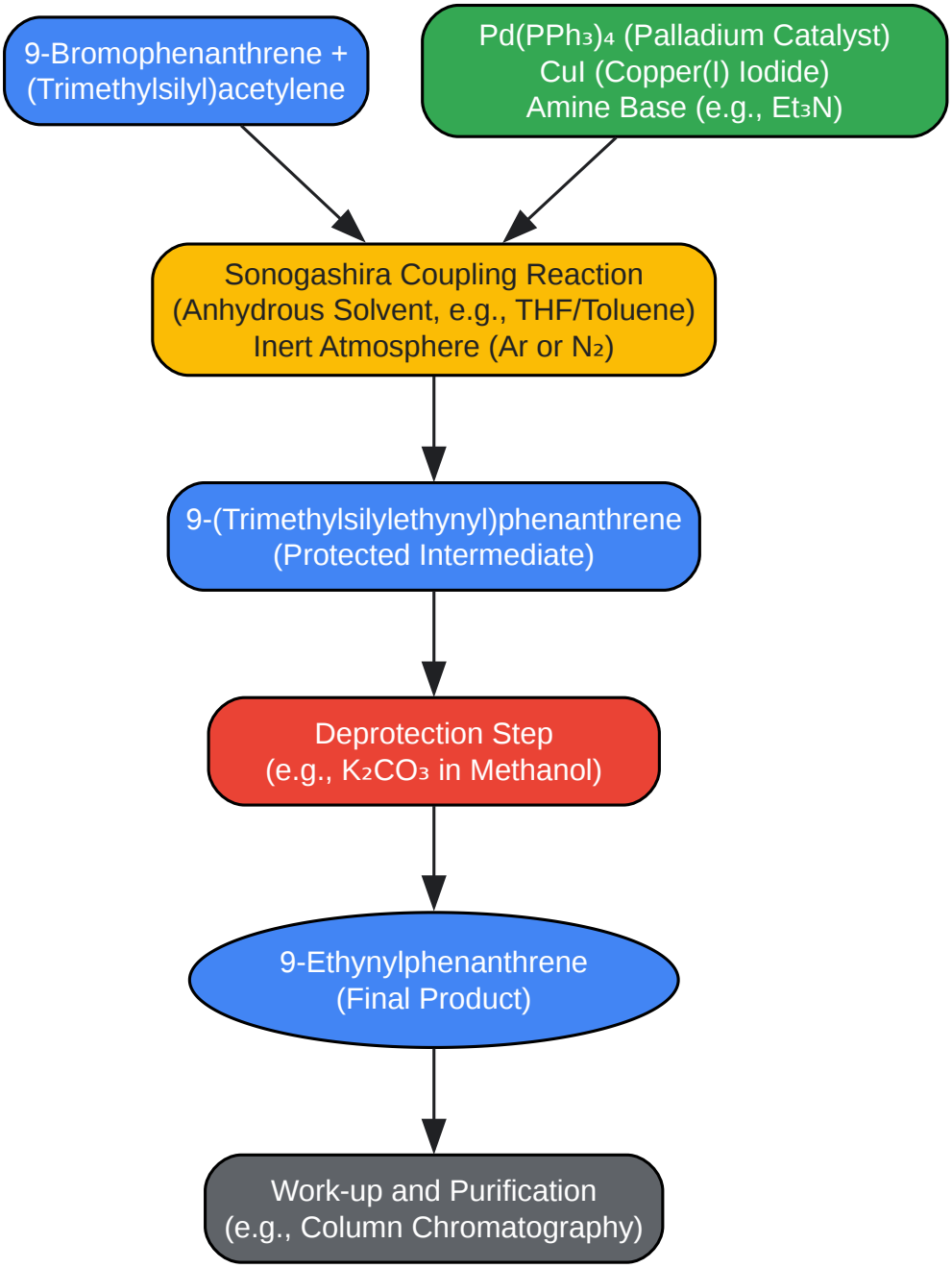
9-Ethynylphenanthrene is characterized by a tricyclic aromatic phenanthrene system with an ethynyl (–C≡CH) substituent at the C9 position. The numbering of the phenanthrene ring system follows established IUPAC rules, giving the ethynyl group its locant.

- IUPAC Name: **9-ethynylphenanthrene**[1][2]
- Synonyms: 9-(ethynyl)phenanthrene[1][3]

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- CAS Number: 32870-98-7[1][3][4][5]
- Molecular Formula: $C_{16}H_{10}$[1][3][4]

The structure is depicted in the diagram below.



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